

An In-depth Technical Guide to the Safety and Handling of Benzyl Vinylcarbamate

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Compound of Interest

Compound Name: *Benzyl vinylcarbamate*

Cat. No.: *B105125*

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling guidelines for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safety protocols and essential data for **Benzyl vinylcarbamate**.





Chemical Identification and Physical Properties

Benzyl vinylcarbamate is a chemical compound used in various research and synthetic applications. A summary of its key physical and chemical properties is provided below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[1]
Molecular Weight	177.20 g/mol	[1]
CAS Number	84713-20-2	[2]
Appearance	White solid	[3]
Melting Point	43-44°C	[1]
Boiling Point	271.837°C at 760 mmHg	[1]
Flash Point	118.203°C	[1]
Density	1.089 g/cm ³	[1]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate.	[1]
Storage Temperature	Keep in dark place, Inert atmosphere, Store in freezer, under -20°C.	[1]

Hazard Identification and Classification

Benzyl vinylcarbamate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

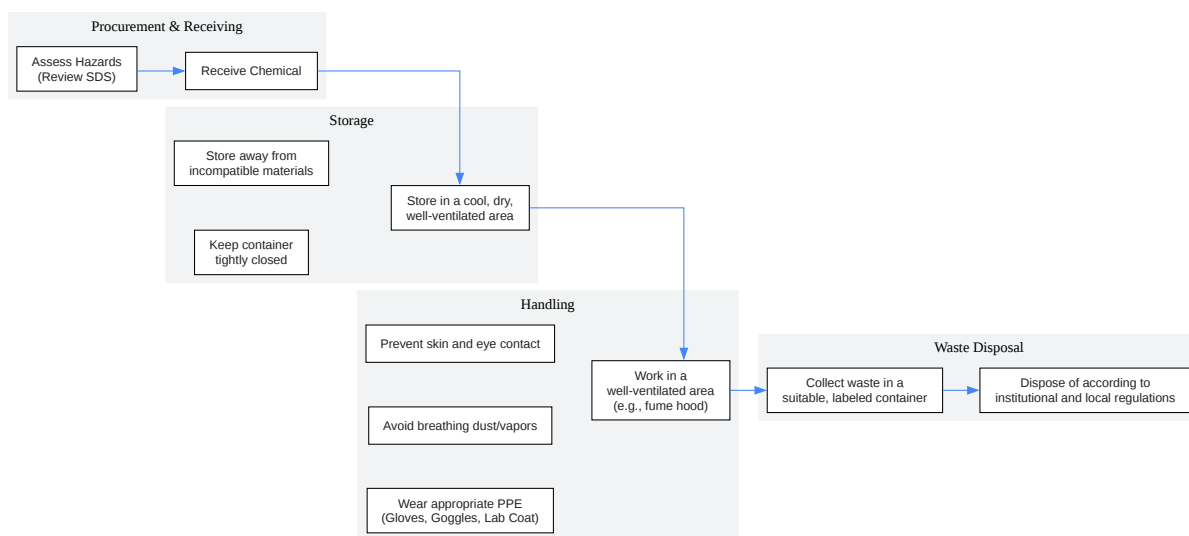
Hazard Class	GHS Category	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	 alt text
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	 alt text
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	 alt text
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation	 alt text

Signal Word: Warning^[2]

Note on NFPA 704 Rating: A pre-calculated NFPA 704 diamond ("fire diamond") for **Benzyl vinylcarbamate** is not readily available in the public domain. This is common for many research-specific chemicals. Personnel should handle this substance based on the detailed GHS classifications provided.

Safe Handling and Storage Workflow

Proper handling and storage procedures are critical to minimize risk. The following workflow outlines the key steps for the safe management of **Benzyl vinylcarbamate** in a laboratory setting.



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Caption: A logical workflow for the safe handling of **Benzyl vinylcarbamate**.

Hazard Identification and Mitigation Strategies

Understanding the potential hazards and implementing appropriate mitigation strategies is fundamental to laboratory safety.

Caption: Key hazards of **Benzyl vinylcarbamate** and their corresponding mitigation strategies.

Precautionary Measures and First Aid

The following precautionary statements and first aid measures are based on the available Safety Data Sheets.

Prevention[2]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands and other exposed areas thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.

Response and First Aid[2]

- P301+P317 (If Swallowed): Get medical help. Rinse mouth.
- P302+P352 (If on Skin): Wash with plenty of water.
- P332+P317 (If skin irritation occurs): Get medical help.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P304+P340 (If Inhaled): Remove person to fresh air and keep comfortable for breathing.
- P319 (If you feel unwell): Get medical help.
- P305+P351+P338 (If in Eyes): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Storage[2]

- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.

Disposal[2]

- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations, and product characteristics at time of disposal.

Toxicological Information

Detailed quantitative toxicological data for **Benzyl vinylcarbamate**, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for oral, dermal, and inhalation routes, are not available in the reviewed safety data sheets.[2] The hazard classifications are based on qualitative assessments and the known risks of similar chemical structures. The absence of specific toxicity data underscores the importance of adhering to the precautionary measures outlined in this guide to minimize exposure.

Experimental Protocols

Specific experimental protocols for determining the toxicological or safety properties of **Benzyl vinylcarbamate** were not found in the publicly available literature. The handling and safety guidelines provided are based on standard laboratory practices for chemicals with similar GHS classifications. When developing new procedures or scaling up reactions involving **Benzyl vinylcarbamate**, a thorough risk assessment should be conducted.

Reactivity and Stability

Information regarding the specific reactivity and chemical stability of **Benzyl vinylcarbamate** is limited. It is recommended to store it away from incompatible materials, though a comprehensive list of such materials is not provided in the available safety data.[2] Standard practice dictates avoiding contact with strong oxidizing agents, strong acids, and strong bases.

This guide is intended to provide a comprehensive overview of the available safety and handling information for **Benzyl vinylcarbamate**. It is crucial for all personnel to review the full

Safety Data Sheet (SDS) before working with this chemical and to adhere to all institutional safety policies and procedures.

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